

# 4-ethoxycarbonyl-4'-nitrobenzophenone CAS number and structure

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## Compound of Interest

Compound Name: 4-Ethoxycarbonyl-4'-nitrobenzophenone

Cat. No.: B1298439

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## Technical Guide on 3-Ethoxycarbonyl-4'-nitrobenzophenone

A Note on the Target Compound: Information regarding "**4-ethoxycarbonyl-4'-nitrobenzophenone**" is not readily available in public chemical databases. This technical guide will instead focus on the closely related positional isomer, 3-ethoxycarbonyl-4'-nitrobenzophenone, for which some data has been reported.

## Introduction

3-Ethoxycarbonyl-4'-nitrobenzophenone is a substituted aromatic ketone with potential applications in organic synthesis and materials science. Its structure, featuring a benzophenone core with an ethoxycarbonyl group and a nitro group, makes it a subject of interest for researchers in medicinal chemistry and polymer science. This document provides a concise technical overview of its properties, synthesis, and potential applications, tailored for a scientific audience.

## Chemical Structure and Properties

The chemical structure and key identifiers of 3-ethoxycarbonyl-4'-nitrobenzophenone are presented below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	760192-94-7[1]
IUPAC Name	ethyl 3-(4-nitrobenzoyl)benzoate[1]
Molecular Formula	C16H13NO5[1]
Molecular Weight	299.28 g/mol [1]
Canonical SMILES	CCOC(=O)C1=CC=CC(=C1)C(=O)C2=CC=C(--INVALID-LINK--[O-])C=C2[1]
InChIKey	QVMUGSVFXYKCDJ-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties

Property	Value
Boiling Point	474°C at 760 mmHg[1]
Density	1.28 g/cm <sup>3</sup> [1]
Flash Point	205.3°C[1]
LogP	3.52570[1]
Refractive Index	1.59[1]

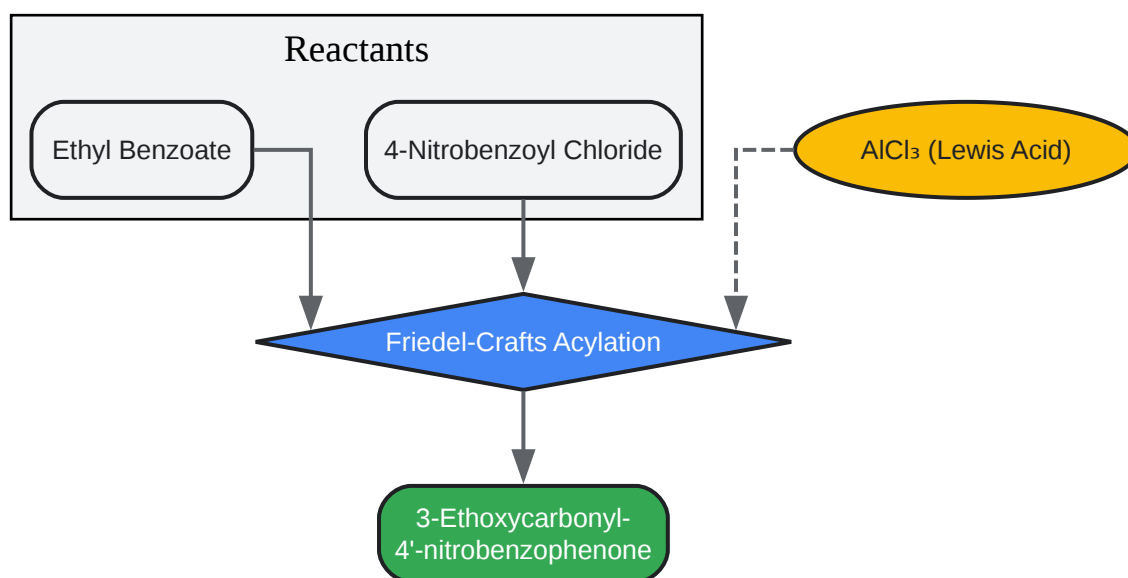
## Synthesis

A plausible and common method for the synthesis of substituted benzophenones is the Friedel-Crafts acylation. For 3-ethoxycarbonyl-4'-nitrobenzophenone, this would likely involve the reaction of ethyl 3-benzoylbenzoate with a nitrating agent or the acylation of ethyl benzoate with 4-nitrobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl<sub>3</sub>).

## Experimental Protocol: General Friedel-Crafts Acylation

- Preparation: To a cooled (0-5 °C), stirred solution of ethyl benzoate in a suitable inert solvent (e.g., dichloromethane), add a Lewis acid catalyst (e.g., anhydrous AlCl<sub>3</sub>) portion-wise.

- **Addition of Acylating Agent:** Slowly add a solution of 4-nitrobenzoyl chloride in the same solvent to the reaction mixture.
- **Reaction:** Allow the reaction to stir at a controlled temperature (e.g., room temperature) for a specified time, monitoring the progress by a suitable technique like Thin Layer Chromatography (TLC).
- **Quenching:** Carefully pour the reaction mixture into a beaker of crushed ice and water to decompose the catalyst.
- **Extraction:** Separate the organic layer and extract the aqueous layer with the solvent.
- **Washing:** Combine the organic layers and wash sequentially with dilute HCl, aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain the desired product.



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Caption: Synthetic pathway for 3-ethoxycarbonyl-4'-nitrobenzophenone.

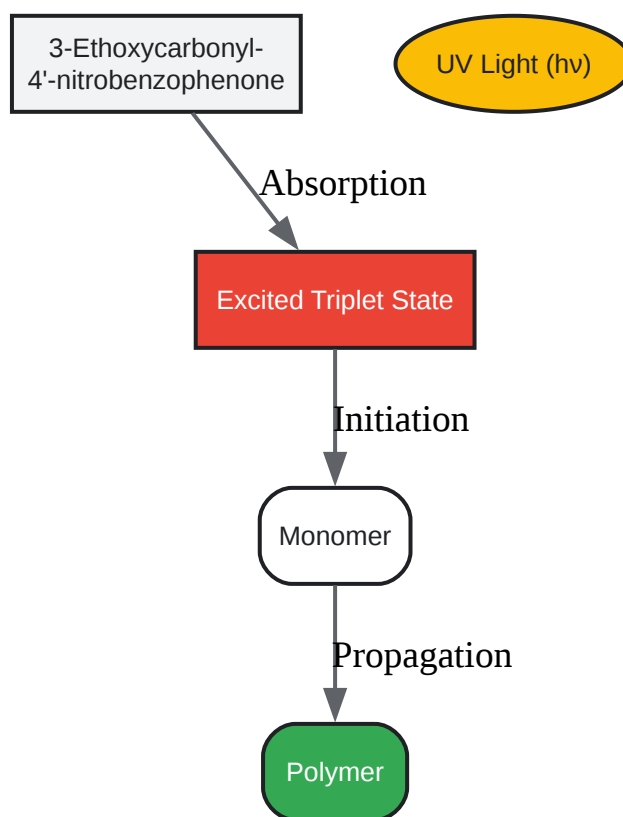
# Potential Applications and Biological Activity

## Organic Synthesis

3-Ethoxycarbonyl-4'-nitrobenzophenone can serve as a versatile intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[1] The nitro group can be reduced to an amine, which can then undergo a variety of further reactions, while the ester can be hydrolyzed to a carboxylic acid, providing another reactive site.

## Photochemistry

Benzophenone and its derivatives are well-known photoinitiators. Upon absorption of UV light, they can be excited to a triplet state and initiate polymerization reactions.[1] The presence of the ethoxycarbonyl and nitro groups can modulate the photochemical properties of the molecule.



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Caption: Role as a potential photoinitiator.

## Dyes and Pigments

The chromophoric benzophenone core, extended by the nitro and ethoxycarbonyl groups, suggests that this compound could be a precursor for the development of novel dyes and pigments.<sup>[1]</sup>

## Biological Interactions

Preliminary research suggests that 3-ethoxycarbonyl-4'-nitrobenzophenone may have interactions with cellular enzymes and receptors, indicating its potential for further investigation in drug design and development.<sup>[1]</sup> However, more extensive studies are needed to confirm these activities.

## Safety Information

The following is a summary of the available safety information.

Table 3: Safety and Hazard Information

Hazard	Description
Pictograms	Warning <sup>[1]</sup>
Signal Word	Warning <sup>[1]</sup>

A comprehensive Safety Data Sheet (SDS) should be consulted before handling this chemical.

## Conclusion

3-Ethoxycarbonyl-4'-nitrobenzophenone is a compound with a range of potential applications stemming from its unique chemical structure. While detailed experimental data is still emerging, its utility as a synthetic intermediate and a functional molecule in materials science is promising. Further research into its biological activity and photochemical properties will be valuable for fully elucidating its potential in various scientific fields.

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## References

- 1. 3-ETHOXYCARBONYL-4'-NITROBENZOPHENONE - Molwiki [molwiki.com]
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